

# An In-depth Technical Guide to 4-Amino-3-iodobenzotrifluoride

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## Compound of Interest

Compound Name: 2-iodo-5-(trifluoromethyl)aniline

Cat. No.: B011494

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Note to the reader: This technical guide focuses on 4-Amino-3-iodobenzotrifluoride (CAS No. 163444-17-5). Information regarding the specific isomer, 3-Amino-4-iodobenzotrifluoride, is not readily available in scientific literature. It is highly probable that inquiries for "3-Amino-4-iodobenzotrifluoride" are referring to the more scientifically and commercially prevalent isomer detailed herein.

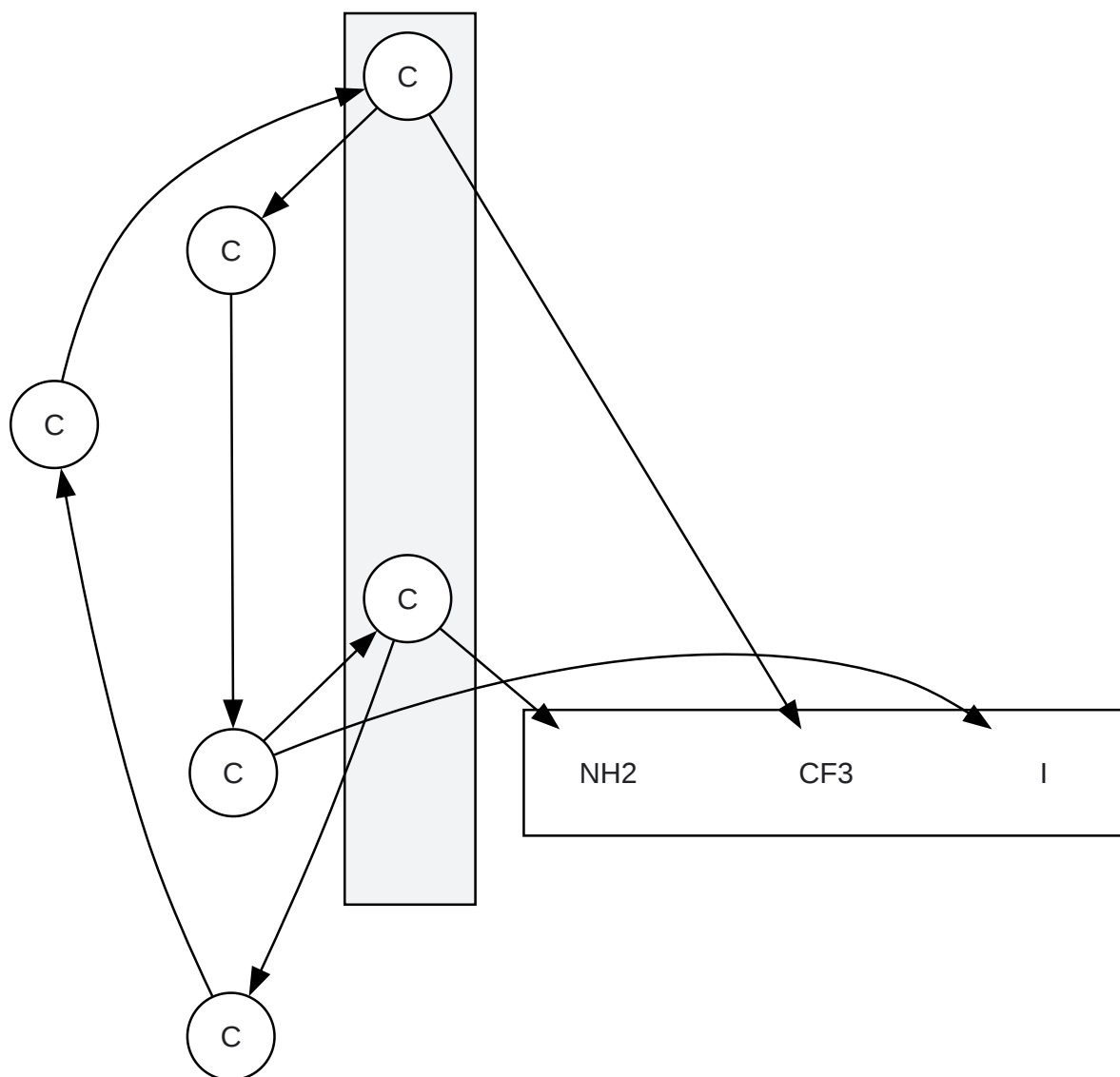
This document provides a comprehensive overview of 4-Amino-3-iodobenzotrifluoride, a key intermediate in organic synthesis, particularly for the development of pharmaceuticals and advanced materials. This guide is intended for researchers, scientists, and professionals in the field of drug development and materials science.

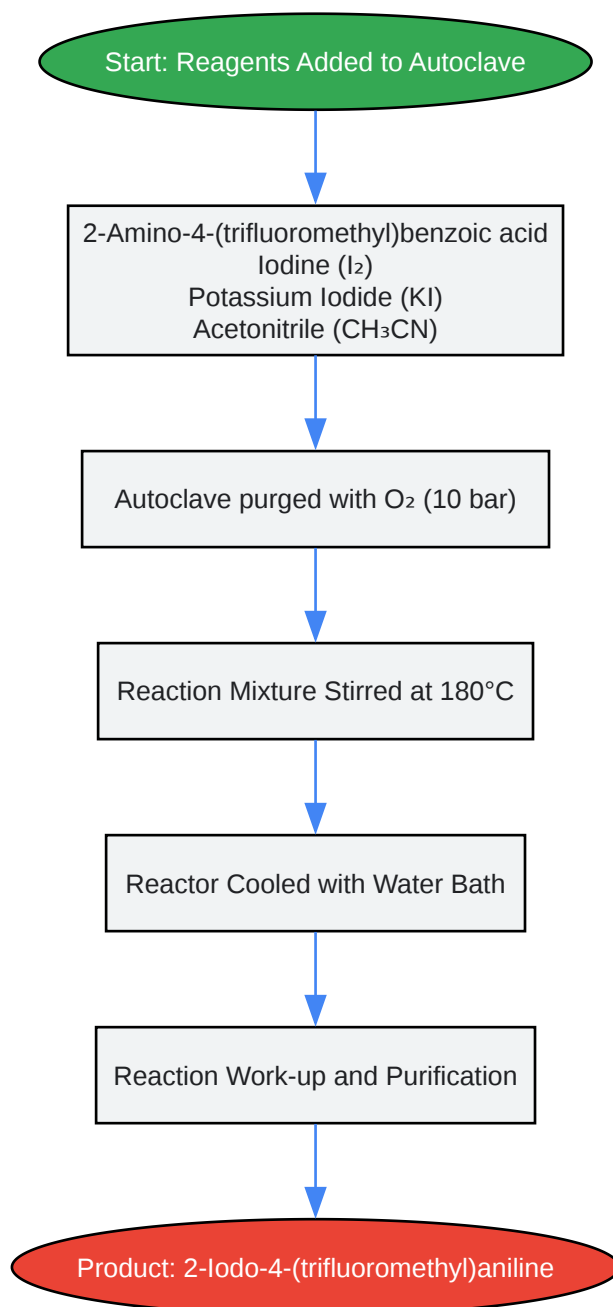
## Chemical Structure and Synonyms

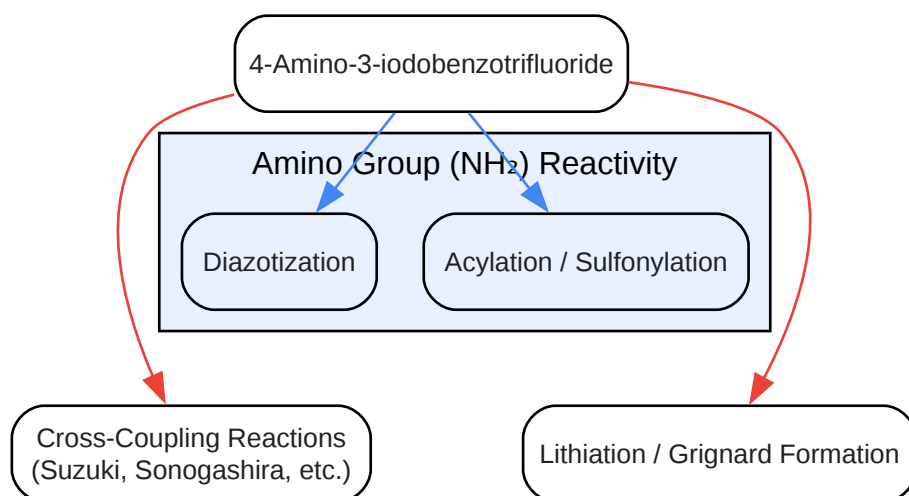
4-Amino-3-iodobenzotrifluoride is an aromatic organic compound characterized by a benzene ring substituted with a trifluoromethyl group, an amino group, and an iodine atom.

Below is a visualization of the molecular structure of 4-Amino-3-iodobenzotrifluoride.

Chemical Structure of 4-Amino-3-iodobenzotrifluoride







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